

Furametpyr combination fungicide efficacy validation

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Compound Focus: Furametpyr

CAS No.: 123572-88-3

Cat. No.: S528555

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Furametpyr Fundamental Data

The table below summarizes key information about **Furametpyr** from the available sources:

Property	Description
IUPAC Name	(RS)-5-chloro-N-(1,3-dihydro-1,1,3-trimethylisobenzofuran-4-yl)-1,3-dimethylpyrazole-4-carboxamide [1]
CAS RN	123572-88-3 [1]
Mode of Action	Systemic fungicide; inhibits mitochondrial succinate dehydrogenase (SDH) in fungal pathogens [2] [1]
FRAC Code	7 (Succinate dehydrogenase inhibitor - SDHI) [1]
Primary Use	Controls sheath blight in rice [1]
Water Solubility	255 mg/L (at 20°C, pH 7) [1]
Octanol-Water Partition Coeff. (Log P)	2.36 [1]

Analytical Methods for Detection and Quantification

While direct combination efficacy data is lacking, robust analytical methods exist for detecting **Furametpyr** residues across various matrices, which are crucial for designing and validating efficacy experiments.

Multi-Residue Analysis via QuEChERS-HPLC-MS/MS

A recent study developed a method for simultaneous analysis of **Furametpyr** and seven other pyrazole amide fungicides in 12 food matrices (e.g., tomato, cucumber, apple, rice, soybean) [2].

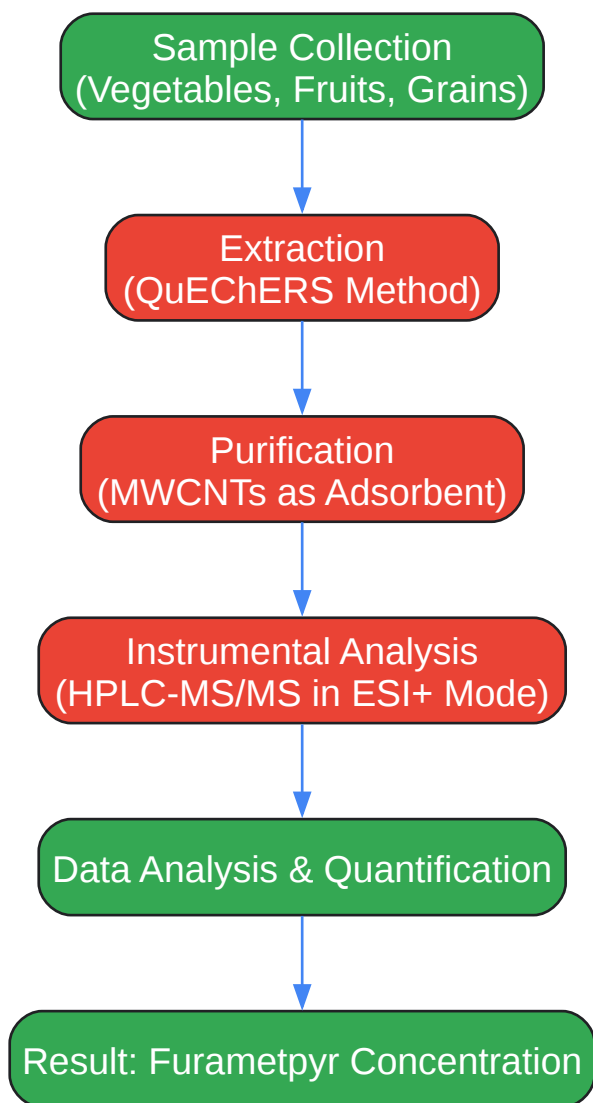
- **Sample Preparation:** Uses the **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.
- **Clean-up:** Employs **Multi-Walled Carbon Nanotubes (MWCNTs)** as an adsorbent to effectively remove pigments and other co-extractives from complex matrices [2].
- **Instrumental Analysis: High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).**
- **Detection Mode:** Electrospray Ionization in positive mode (**ESI+**) [2].
- **Method Performance:** The method was fully validated, demonstrating high sensitivity, accuracy, and precision, making it suitable for monitoring compliance with safety standards [2].

Chiral Separation Method

Furametpyr is a chiral molecule. The following method was developed specifically for separating and quantifying its enantiomers in environmental samples [3]:

- **Analytical Technique:** High-Performance Liquid Chromatography with UV detection (**HPLC-UV**).
- **Column:** Chiralpak AD-H column.
- **Mobile Phase:** n-hexane/ethanol (90:10, v/v).
- **Flow Rate:** 0.8 mL/min.
- **Detection Wavelength:** 220 nm.
- **Method Performance:** Achieved a high resolution of 8.85. The method was validated with satisfactory accuracy (average recoveries of 73.1-101.8%) and precision (RSD <14.0%) [3].

The workflow below illustrates the primary analytical process for multi-residue analysis of **Furametpyr**.



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Research Context and Alternative Strategies

Although data on **Furametpyr** combinations is unavailable, current research provides context on fungicide combination strategies.

- **Regulatory Status:** **Furametpyr** is **not approved** under the European Union's EC 1107/2009 regulation and may be considered obsolete in some regions, which could explain the lack of recent combination studies [1].
- **Combination Strategy Rationale:** Combining fungicides with different modes of action is a recognized strategy to combat resistance [4]. For instance, Quinone outside inhibitors (QoIs) are

high-risk for resistance, and research uses in silico simulations and QSAR models to screen effective QoI-based combinations for other fungicides [4].

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References

1. (Ref: S 82658) Furametpyr [sitem.herts.ac.uk]
2. Simultaneous determination of multiple pyrazole amide ... [sciencedirect.com]
3. Enantioseparation and determination of the chiral fungicide ... [pubmed.ncbi.nlm.nih.gov]
4. Identification of Fungicide Combinations Targeting ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Furametpyr combination fungicide efficacy validation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b528555#furametpyr-combination-fungicide-efficacy-validation>]

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